Synthesis of Lobucavir: A Detailed Guide for Researchers

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Compound of Interest

Compound Name:	*Lobucavir*
CAS No.:	*126062-18-8*
Cat. No.:	*B1674995*

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Abstract

Lobucavir (BMS-180194) is a potent nucleoside analogue with significant antiviral activity against a range of viruses, including herpesviruses, hepatitis B virus (HBV), and human immunodeficiency virus (HIV).[1][2] As a guanine analog, its mechanism of action involves the inhibition of viral DNA polymerase, making it a molecule of continued interest in antiviral drug development.[2][3][4] This document provides a comprehensive overview of the synthetic methodologies developed for **Lobucavir**, with a focus on practical and scalable approaches. Detailed protocols for key synthetic transformations are provided to aid researchers in the chemical synthesis of this important antiviral agent.

Introduction

Lobucavir, chemically known as [1R-(1α,2β,3α)]-2-amino-9-[2,3-bis(hydroxymethyl)cyclobutyl]-6H-purin-6-one, is a carbocyclic nucleoside analogue.[1][5] Its unique cyclobutane ring, replacing the sugar moiety of natural nucleosides, confers metabolic stability and potent antiviral properties. The synthesis of **Lobucavir** presents several stereochemical challenges, primarily in the construction of the chiral cyclobutane core with the

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correct relative and absolute stereochemistry. Over the years, various synthetic strategies have been developed, ranging from racemic syntheses followed by resolution to more elegant asymmetric and convergent approaches. This guide will delve into the key synthetic routes, highlighting the evolution of the methodology towards more efficient and enantioselective processes.

Key Synthetic Strategies

The synthesis of **Lobucavir** can be broadly categorized into two main approaches:

- Racemic Synthesis and Resolution: Early syntheses focused on the construction of a racemic cyclobutane intermediate, which was then coupled to the purine base. The resulting racemic **Lobucavir** was then resolved into its individual enantiomers. While successful in providing the target molecule, these routes are often lengthy and less efficient due to the loss of 50% of the material as the undesired enantiomer.[1]

- Asymmetric Synthesis: To overcome the limitations of racemic routes, significant effort has been directed towards the development of asymmetric syntheses that directly produce the desired enantiomer of **Lobucavir**. These strategies often employ chiral auxiliaries, chiral catalysts, or enzymatic resolutions to introduce stereochemistry early in the synthetic sequence.[1][5][6]

A pivotal strategy in many syntheses is the convergent approach, where the chiral cyclobutane fragment and the purine base are synthesized separately and then coupled together in a later step. This approach allows for greater flexibility and optimization of the individual synthetic pathways.[1][5]

Convergent Asymmetric Synthesis of **Lobucavir**

A highly efficient and practical asymmetric synthesis of **Lobucavir** has been developed, which is suitable for large-scale production.[1][5] This convergent approach can be broken down into four key phases:

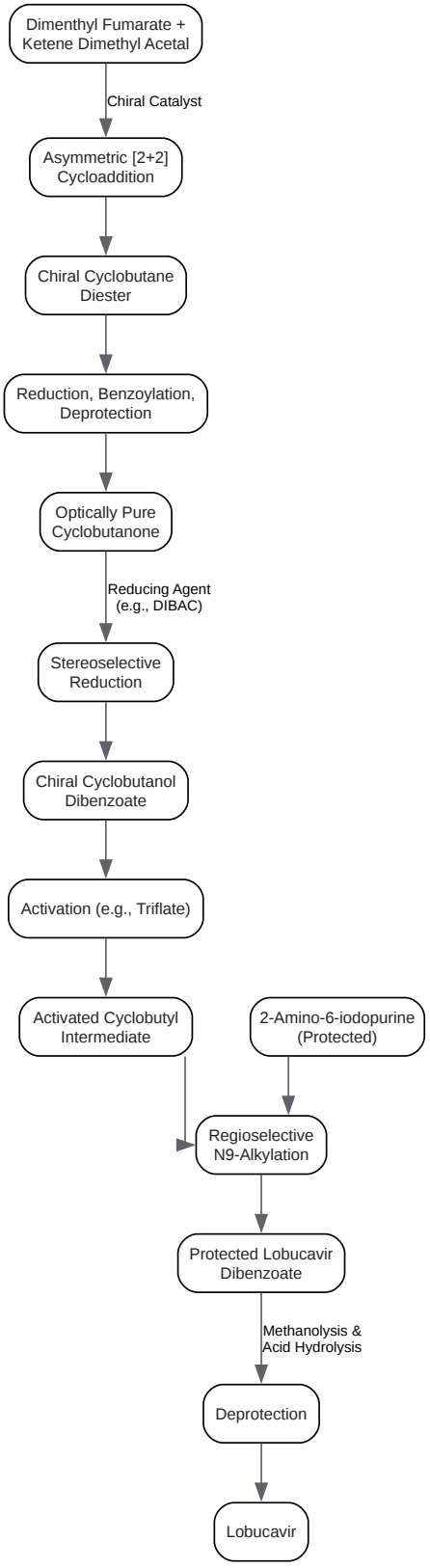
- Asymmetric [2+2] Cycloaddition: The synthesis commences with a diastereoselective [2+2] cycloaddition to construct the chiral cyclobutane ring.

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- Stereoselective Reduction: A key cyclobutanone intermediate is then stereoselectively reduced to establish the correct stereochemistry of the hydroxyl group.
- Regioselective N9-Alkylation: The chiral cyclobutanol derivative is then coupled with a protected purine base, with a focus on achieving high regioselectivity for the desired N9-alkylated product.
- Deprotection: The final step involves the removal of protecting groups to yield **Lobucavir**.

The overall workflow for this convergent asymmetric synthesis is depicted below:

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